

2-(4-bromophenoxy)-N-methylacetamide solubility in DMSO

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

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An In-depth Technical Guide to the Solubility of **2-(4-bromophenoxy)-N-methylacetamide** in DMSO

A Whitepaper for Drug Development and Chemical Research Professionals

Abstract

Solubility is a critical physicochemical parameter that profoundly influences the developability and application of novel chemical entities. Dimethyl sulfoxide (DMSO) is the preeminent solvent for initial compound screening and stock solution preparation in the pharmaceutical and biotechnology industries. This guide provides a comprehensive framework for understanding and determining the solubility of a specific compound, **2-(4-bromophenoxy)-N-methylacetamide**, in DMSO. We will explore the theoretical underpinnings of its solubility based on molecular structure, present a rigorous, field-proven experimental protocol for its quantitative determination, and discuss the critical factors that can influence experimental outcomes. This document is intended to serve as a practical and authoritative resource for

researchers, enabling them to generate accurate and reproducible solubility data, a cornerstone of successful drug discovery and development.

PART 1: Compound Profile and Solubility Prediction

A foundational understanding of a molecule's physicochemical properties is essential for predicting its behavior in a given solvent system.

Molecular Structure and Properties

2-(4-bromophenoxy)-N-methylacetamide is a small molecule featuring a brominated aromatic ring connected by an ether linkage to an N-methylacetamide moiety.

Figure 1: Chemical Structure of **2-(4-bromophenoxy)-N-methylacetamide**.

The interplay between the hydrophobic bromophenyl group and the polar ether-linked N-methylacetamide group dictates its solubility. DMSO, as a highly polar aprotic solvent, is exceptionally effective at dissolving a wide range of organic molecules.^{[1][2]}

Predicted Physicochemical Data and Impact on Solubility

While specific experimental data for this compound is not publicly cataloged, we can predict key properties based on its structure and data from analogous compounds.^{[3][4]} These predictions are invaluable for anticipating solubility behavior.

Physicochemical Property	Predicted Value	Rationale for Impact on DMSO Solubility
Molecular Weight	~258.1 g/mol	Moderate molecular weight generally favors solubility.
XLogP3-AA	~2.5	This value indicates a balance between lipophilicity and hydrophilicity, suggesting good affinity for organic solvents like DMSO. [4] [5]
Hydrogen Bond Donors	1 (from the amide N-H)	The amide proton can form a hydrogen bond with the highly accepting sulfoxide oxygen of DMSO, strongly favoring dissolution.
Hydrogen Bond Acceptors	3 (ether O, carbonyl O)	These sites can interact with trace amounts of water in DMSO or participate in dipole-dipole interactions with DMSO molecules.
Polar Surface Area (PSA)	~51.5 Å ²	A moderate PSA is typical for compounds that exhibit good solubility in DMSO, as it reflects the presence of polar functional groups capable of strong solute-solvent interactions. [4] [5]

Expert Analysis: Based on these predicted properties, **2-(4-bromophenoxy)-N-methylacetamide** is expected to be readily soluble in DMSO. The combination of a moderate LogP and the presence of hydrogen bond donor/acceptor groups creates a favorable interaction profile with the polar aprotic nature of DMSO.

PART 2: A Rigorous Protocol for Thermodynamic Solubility Determination

To move from prediction to definitive data, a robust experimental method is required. The shake-flask method is the universally recognized gold standard for determining thermodynamic equilibrium solubility.^[6] Its deliberate, equilibrium-based approach ensures the generation of highly reliable and reproducible data, which is essential for critical decision-making in drug development.^{[7][8]}

The Shake-Flask Experimental Workflow

The protocol is a multi-step process designed to achieve and measure a truly saturated solution at equilibrium.

Figure 2: Workflow for the Shake-Flask Solubility Determination Method.

Detailed Step-by-Step Methodology

This protocol is designed as a self-validating system, incorporating controls and checks to ensure data integrity.

Materials & Equipment:

- **2-(4-bromophenoxy)-N-methylacetamide** (purity $\geq 98\%$)
- Anhydrous DMSO ($\leq 0.1\%$ water)
- Calibrated analytical balance
- Calibrated positive-displacement micropipettes
- 2 mL glass autosampler vials with PTFE-lined caps
- Temperature-controlled orbital shaker
- High-speed microcentrifuge
- 0.22 μm PTFE syringe filters

- Validated HPLC-UV system
- Class A volumetric glassware

Protocol:

- Preparation of Calibration Standards (Self-Validating Control):
 - Rationale: A precise calibration curve is non-negotiable for accurate quantification.
 - Prepare a primary stock solution by accurately weighing ~10 mg of the compound and dissolving it in 10 mL of DMSO.
 - Perform a series of serial dilutions to create at least five calibration standards spanning the expected concentration range.
- Sample Preparation (in Triplicate):
 - Rationale: Running replicates is essential for assessing the precision of the measurement and providing statistical confidence in the final result.
 - Into three separate 2 mL vials, weigh approximately 5-10 mg of **2-(4-bromophenoxy)-N-methylacetamide**. The key is to add sufficient excess to ensure undissolved solid will remain.^{[6][9]}
 - Using a calibrated pipette, add exactly 1.0 mL of anhydrous DMSO to each vial.
- Equilibration:
 - Rationale: Solubility is an equilibrium state. Insufficient incubation time is a primary source of error, leading to an underestimation of solubility.
 - Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25°C) and moderate agitation (e.g., 250 rpm).
 - Incubate for 24 hours to allow the system to reach thermodynamic equilibrium.^[8]
- Phase Separation and Clarification:

- Rationale: Undissolved particulates will artificially inflate the measured concentration. A multi-step clarification process is crucial.
- Visually confirm the presence of undissolved solid in each vial.
- Centrifuge the vials at high speed (e.g., 14,000 x g) for 15 minutes to pellet the excess solid.
- Carefully withdraw the clear supernatant. To avoid disturbing the pellet, do not attempt to recover the entire volume.
- Filter the collected supernatant through a 0.22 µm PTFE syringe filter directly into a clean analysis vial. Discard the first ~100 µL of filtrate to saturate any binding sites on the filter membrane.
- Quantification:
 - Rationale: The saturated solution must be diluted to fall within the linear dynamic range of the analytical instrument.
 - Perform a precise, documented dilution of the clear, filtered supernatant. The dilution factor will depend on the expected solubility but is often in the range of 1:100 or 1:1000.
 - Analyze the calibration standards and the diluted samples via HPLC-UV.
 - Generate a linear regression from the calibration standards (Peak Area vs. Concentration). The curve must have an R² value > 0.995 to be considered valid.
 - Use the regression equation to determine the concentration of the diluted sample.
- Data Calculation and Reporting:
 - Calculate the final solubility using the formula:
 - $\text{Solubility (mg/mL)} = \text{Concentration of Diluted Sample (mg/mL)} \times \text{Dilution Factor}$
 - Report the average and standard deviation of the three replicates.

Replicate	Diluted Sample Conc. (µg/mL)	Dilution Factor	Calculated Solubility (mg/mL)
1	[HPLC Result]	[e.g., 1000]	[Calculated Value]
2	[HPLC Result]	[e.g., 1000]	[Calculated Value]
3	[HPLC Result]	[e.g., 1000]	[Calculated Value]
Average	[Average Value]		
Std. Dev.	[Std. Dev. Value]		

PART 3: Critical Factors and Field Insights

Achieving accurate solubility data requires more than just following a protocol; it demands an expert understanding of the variables that can impact the measurement.

- **DMSO Hygroscopicity:** DMSO readily absorbs atmospheric moisture.[\[10\]](#) The addition of water creates a more structured, H-bonded solvent environment, which can significantly decrease the solubility of lipophilic compounds.[\[10\]](#) Best Practice: Always use fresh, anhydrous DMSO from a sealed container and minimize its exposure to the atmosphere.
- **Compound Purity and Form:** The presence of impurities can alter solubility. Furthermore, compounds can exist in different crystalline (polymorphs) or non-crystalline (amorphous) forms. The amorphous form is almost always more soluble than a stable crystalline form.[\[10\]](#) Best Practice: Characterize the solid form of the material if possible and ensure high chemical purity. Once a compound crystallizes from a DMSO stock, it will be much harder to redissolve.[\[10\]](#)
- **Temperature:** Solubility is temperature-dependent. A controlled temperature during equilibration is essential for reproducibility. Best Practice: Use a calibrated, temperature-controlled incubator/shaker and record the exact temperature used.
- **"Kinetic" vs. "Thermodynamic" Solubility:** Rapid, non-equilibrium methods (often used in high-throughput screening) measure kinetic solubility, which can be higher than true thermodynamic solubility due to the formation of supersaturated solutions.[\[11\]](#) The shake-

flask method described here measures thermodynamic solubility, which is the stable, true value.

Conclusion

The solubility of **2-(4-bromophenoxy)-N-methylacetamide** in DMSO, while predicted to be high, must be confirmed through rigorous experimental measurement for any serious research or development application. The shake-flask method, when executed with meticulous attention to detail as outlined in this guide, provides the authoritative data required for building robust structure-activity relationships, designing reliable biological assays, and making informed decisions in the progression of a project. Adherence to these principles of scientific integrity ensures that the generated data is not just a number, but a trustworthy foundation for future work.

References

- Title: Design of a Modified Kinetic Solubility Determination Method at Laboratory Level for Early Drug Discovery Source: ResearchGate URL:[\[Link\]](#)
- Title: DMSO Solubility Assessment for Fragment-Based Screening Source: MDPI URL:[\[Link\]](#)
- Title: Samples in DMSO: What an end user needs to know Source: Ziath URL:[\[Link\]](#)
- Title: Protocol for the Dried Dimethyl Sulfoxide Solubility Assay Source: ResearchGate URL:[\[Link\]](#)
- Title: Development of Dimethyl Sulfoxide Solubility Models Using 163 000 Molecules Source: ACS Publications URL:[\[Link\]](#)
- Title: Solubility Testing – Shake Flask Method Source: BioAssay Systems URL:[\[Link\]](#)
- Title: A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules Source: National Center for Biotechnology Information (PMC) URL:[\[Link\]](#)
- Title: Determination of Thermodynamic Solubility of Active Pharmaceutical Ingredients for Veterinary Species: A New USP General Chapter Source: Dissolution Technologies URL:[\[Link\]](#)

- Title: N-(4-bromophenyl)-N-methylacetamide Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: How can dimethyl sulfoxide enhance solubility in lab applications? Source: Quora URL: [[Link](#)]
- Title: Shake-Flask Aqueous Solubility assay (Kinetic solubility) Source: protocols.io URL: [[Link](#)]
- Title: MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD Source: Regulations.gov URL:[[Link](#)]
- Title: N-Methylacetamide Source: Wikipedia URL:[[Link](#)]
- Title: 2-(4-bromophenoxy)-N-(furan-2-ylmethyl)-N-(thiophen-2-ylmethyl)acetamide Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Development of Dimethyl Sulfoxide Solubility Models Using 163 000 Molecules Source: National Center for Biotechnology Information (PMC) URL:[[Link](#)]
- Title: Hyma Synthesis Pvt. Ltd (Chemical Supplier) Source: Hyma Synthesis URL:[[Link](#)]
- Title: 2-(4-bromophenoxy)-N-(furan-2-ylmethyl)acetamide Source: PubChem, National Center for Biotechnology Information URL:[[Link](#)]
- Title: Dimethyl Sulfoxide (DMSO) Solubility Data Source: Gaylord Chemical URL:[[Link](#)]
- Title: Dimethyl Sulfoxide (DMSO) Solubility Data Source: ResearchGate URL:[[Link](#)]

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Sources

- [1. ptacts.uspto.gov](https://ptacts.uspto.gov) [ptacts.uspto.gov]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. 2-\(4-bromophenoxy\)-N-\(furan-2-ylmethyl\)-N-\(thiophen-2-ylmethyl\)acetamide | C18H16BrNO3S | CID 16452629 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 2-\(4-bromophenoxy\)-N-\(furan-2-ylmethyl\)acetamide | C13H12BrNO3 | CID 763920 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Development of Dimethyl Sulfoxide Solubility Models Using 163 000 Molecules: Using a Domain Applicability Metric to Select More Reliable Predictions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. dissolutiontech.com \[dissolutiontech.com\]](#)
- [7. bioassaysys.com \[bioassaysys.com\]](#)
- [8. Shake-Flask Solubility Assay - Enamine \[enamine.net\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. ziath.com \[ziath.com\]](#)
- [11. asianpubs.org \[asianpubs.org\]](#)
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